

4,4'-Sulfonyldiphenol-d8 CAS number and molecular formula

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Compound of Interest

Compound Name: 4,4'-Sulfonyldiphenol-d8

Cat. No.: B15140206

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An In-depth Technical Guide to 4,4'-Sulfonyldiphenol-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,4'-Sulfonyldiphenol-d8** (BPS-d8), a deuterated analogue of the industrial chemical 4,4'-Sulfonyldiphenol (Bisphenol S or BPS). This document is intended for professionals in research, analytical science, and drug development who utilize stable isotope-labeled compounds. It details the compound's properties, its primary application as an internal standard in quantitative analysis, and provides exemplary experimental protocols.

Introduction

4,4'-Sulfonyldiphenol-d8 is the deuterium-labeled form of 4,4'-Sulfonyldiphenol (BPS), a common replacement for Bisphenol A (BPA) in the manufacturing of polycarbonate plastics, epoxy resins, and thermal paper.^{[1][2][3][4][5]} As concerns over the endocrine-disrupting properties of BPA have grown, BPS has been increasingly used, leading to widespread human exposure.^[6] Consequently, the accurate quantification of BPS in biological and environmental matrices is crucial for toxicological studies and human exposure assessment.^[6]

Due to its structural similarity and identical physicochemical behavior to the native analyte, BPS-d8 serves as an ideal internal standard for isotope dilution mass spectrometry (IDMS).^[7]

Its use corrects for variations in sample preparation and matrix effects, ensuring high accuracy and precision in analytical measurements.^[7]

Physicochemical Properties

The fundamental properties of **4,4'-Sulfonyldiphenol-d8** are summarized in the table below. These data are compiled from various chemical supplier certificates of analysis.

Property	Value	References
CAS Number	2483831-28-1	^[1]
Molecular Formula	C ₁₂ H ₂ D ₈ O ₄ S	^[1]
Molecular Weight	258.32 g/mol	^[1]
Chemical Name	4,4'-Sulfonylbis[phen-2,3,5,6-d4-ol]	^[1]
Appearance	White to off-white solid	^[1]
Purity (HPLC)	≥95%	^[1]
Isotopic Enrichment	≥98%	^[1]
Solubility	Soluble in Methanol and DMSO	^[1]

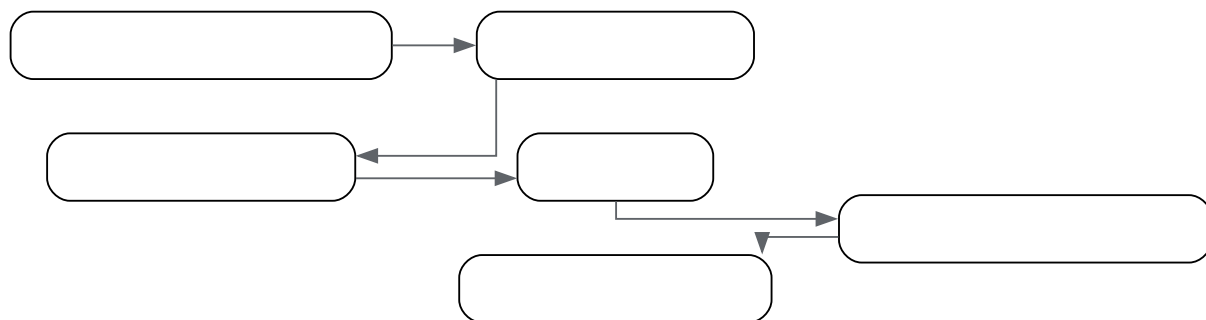
Core Application: Isotope Dilution Mass Spectrometry

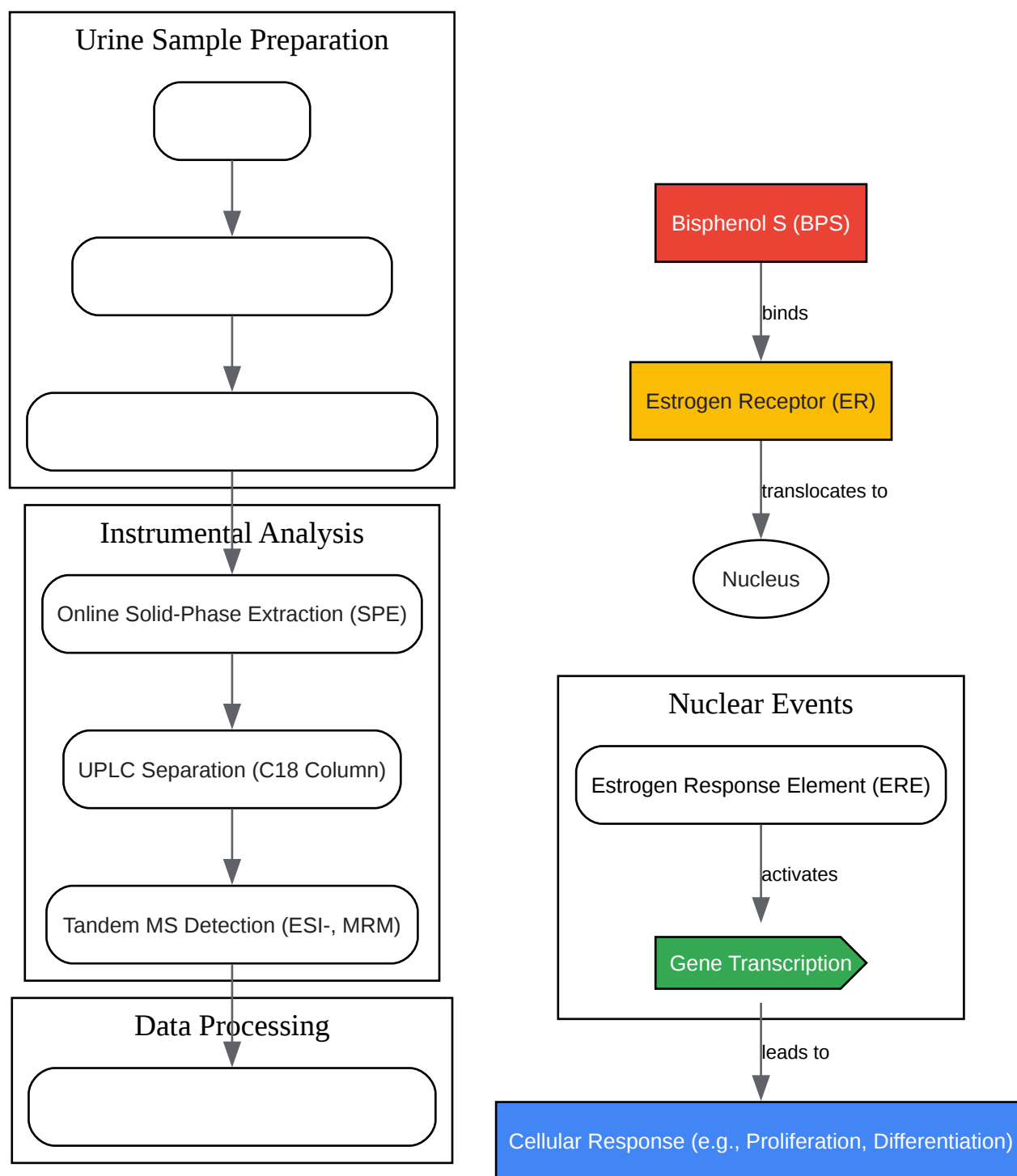
The primary application of **4,4'-Sulfonyldiphenol-d8** is as an internal standard in quantitative analytical methods, most notably Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).^{[1][3][8]}

Principle of Isotope Dilution

Isotope dilution is a powerful technique for precise quantification. A known amount of the isotopically labeled standard (BPS-d8) is added to the sample at the beginning of the analytical process. The standard and the native analyte (BPS) are co-processed through extraction,

purification, and analysis. Any loss of analyte during sample preparation will be accompanied by a proportional loss of the internal standard. The final quantification is based on the ratio of the mass spectrometric response of the native analyte to that of the labeled standard, which remains constant regardless of sample loss.





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